

# cost-effectiveness analysis of the National Organ Transplant Program

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NOTP

Cat. No.: B12363656

[Get Quote](#)

## National Organ Transplant Program: A Cost-Effectiveness Comparison

For Immediate Release

A comprehensive cost-effectiveness analysis of the National Organ Transplant Program reveals significant value in organ transplantation for end-stage organ failure, with kidney and pancreas transplants often proving to be cost-saving compared to alternative treatments. This guide provides an objective comparison of the economic and quality-of-life outcomes for various organ transplantations, supported by experimental data and detailed methodologies, to inform researchers, scientists, and drug development professionals.

Organ transplantation is a life-saving intervention for patients with terminal organ failure. Beyond the clinical benefits, understanding the economic implications of transplantation is crucial for healthcare policy and resource allocation. This guide synthesizes the available evidence on the cost-effectiveness of heart, lung, pancreas, and small bowel transplantation within the framework of a national program.

## Data Presentation: Comparative Cost-Effectiveness of Solid Organ Transplantation

The following table summarizes the quantitative data from various cost-effectiveness analyses of solid organ transplantation. The data is presented to facilitate a clear comparison between

different organ types and their respective alternatives.

Organ Transplant	Comparator	Incremental Cost per QALY Gained (ICER)	Key Findings & Citations
Heart	Ventricular Assist Device (VAD) / Medical Management	~\$85,000 - \$120,000/LY gained (vs. non-bridged transplant)	Heart transplantation is associated with improved survival and is likely to be cost-effective compared to VAD as a bridge to transplantation in specific patient populations.[1] The total costs at one year for heart transplant and VAD placement are similar.[2]
Lung	Medical Management (Waiting List)	~\$30,000 - \$50,000/QALY gained	Lung transplantation improves quality of life and offers survival benefits, with cost-effectiveness influenced by post-transplant care costs and quality of life improvements.[3][4] Cost-utility estimates versus waiting list care range from \$42,459 to \$154,051 per QALY.[5]
Pancreas (Simultaneous Pancreas-Kidney - SPK)	Kidney Transplant Alone (KTA) with Insulin Therapy	Cost-saving in many scenarios	For type 1 diabetics with end-stage renal disease, SPK can be a cost-saving therapy compared to KTA with continued insulin,

particularly when considering the high costs of managing diabetes complications.[\[2\]](#)[\[6\]](#)[\[7\]](#)  
[\[8\]](#)

---

Small Bowel	Parenteral Nutrition (PN)	Potentially cost-saving	Small bowel transplantation can be cost-effective, and even cost-saving, by the second year post-transplant compared to long-term parenteral nutrition, especially if graft function is maintained. <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
-------------	---------------------------	-------------------------	--

---

## Experimental Protocols: Methodologies for Cost-Effectiveness Analysis

The majority of cost-effectiveness analyses in organ transplantation utilize decision-analytic models, primarily Markov models, to simulate the long-term costs and outcomes of different treatment strategies. These models are essential for extrapolating beyond the time horizons of clinical trials and capturing the lifelong implications of transplantation.

### Markov Model for Solid Organ Transplantation

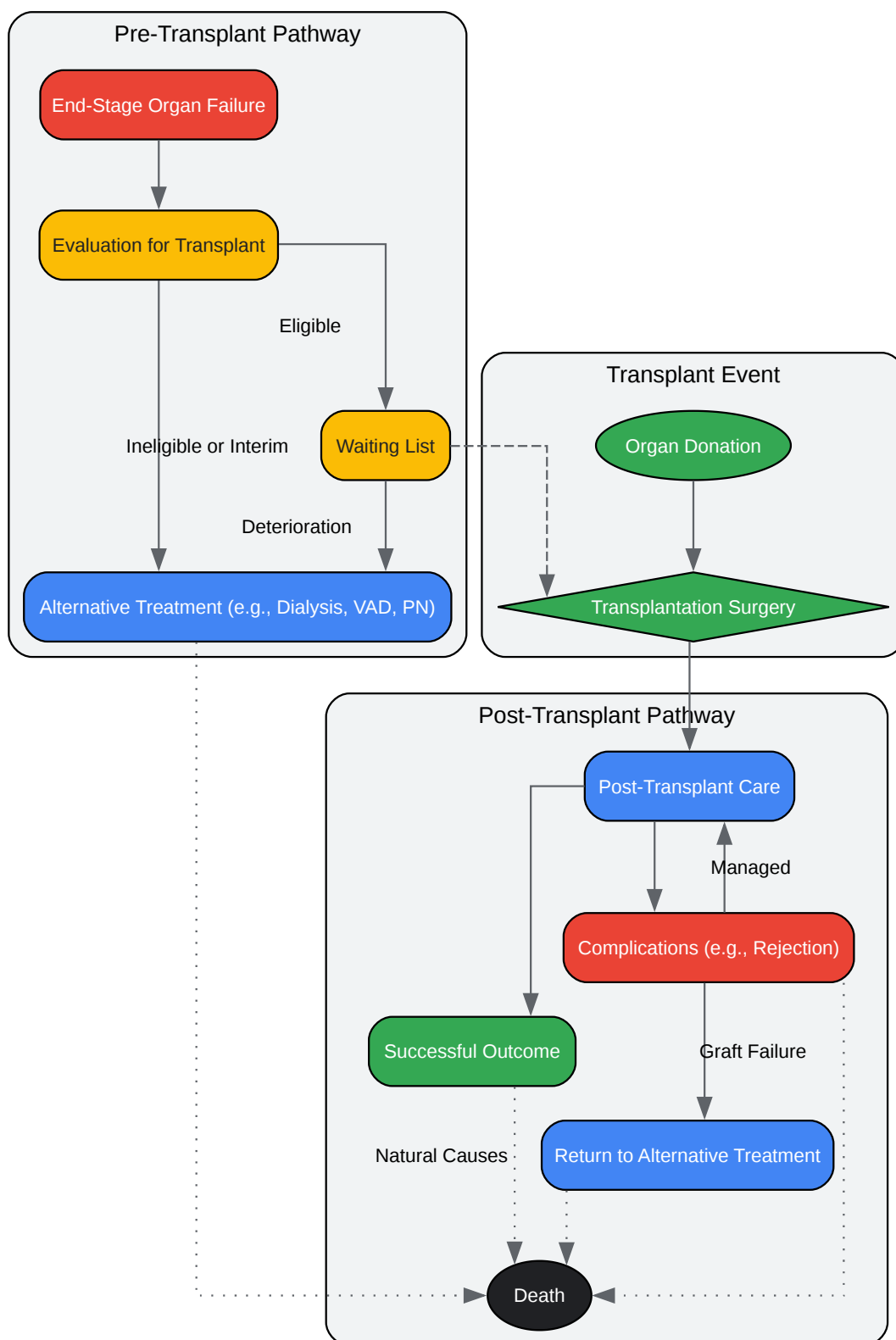
A Markov model conceptualizes a patient's journey through a series of mutually exclusive health states over time. The model operates in cycles (e.g., one year), and in each cycle, a patient can transition from one health state to another based on a set of transition probabilities. Costs and quality-of-life (utility) values are associated with each health state.

Key Components of the Markov Models:

- **Health States:** These represent the different stages of a patient's condition. Common health states in transplant models include:
  - **Waiting List:** The patient is awaiting a suitable organ.
  - **Post-Transplant (Stable):** The patient has successfully received a transplant and is in a stable condition.
  - **Post-Transplant (Complications):** The patient experiences complications such as organ rejection or infection.
  - **Graft Failure:** The transplanted organ is no longer functional, and the patient may return to the waiting list or alternative therapy.
  - **Death:** The absorbing state.
- **Transition Probabilities:** These are the probabilities of moving from one health state to another in each cycle. They are derived from clinical trial data, observational studies, and patient registries.
- **Costs:** Direct medical costs associated with each health state are included, such as costs of surgery, hospitalization, immunosuppressant medications, management of complications, and alternative therapies (e.g., dialysis, VAD, parenteral nutrition).
- **Utilities (Quality-Adjusted Life Years - QALYs):** Utility values, typically ranging from 0 (death) to 1 (perfect health), are assigned to each health state to reflect the quality of life. These are often elicited from patients using standardized instruments like the EQ-5D. A QALY is calculated by multiplying the time spent in a health state by its utility value.

## Mandatory Visualizations

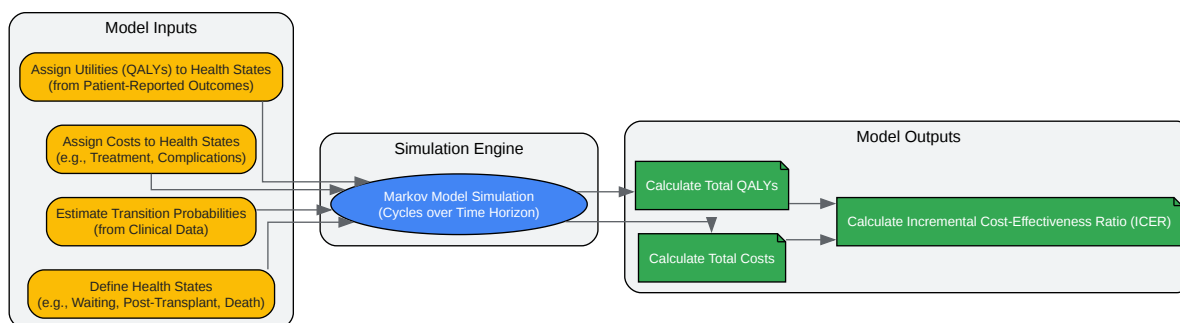
### Logical Relationship of a Transplant Program



[Click to download full resolution via product page](#)

Caption: Logical flow of a patient through a national organ transplant program.

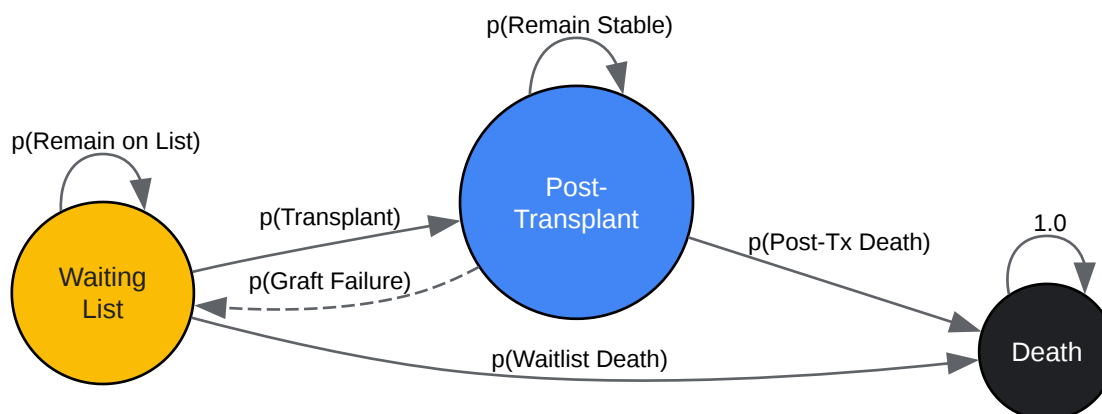
## Experimental Workflow: Markov Model for Cost-Effectiveness Analysis



[Click to download full resolution via product page](#)

Caption: Workflow of a Markov model for cost-effectiveness analysis in transplantation.

## Signaling Pathway: A Simplified Markov Model for Heart Transplantation



[Click to download full resolution via product page](#)

Caption: Simplified health state transitions in a heart transplant Markov model.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ahajournals.org [ahajournals.org]
- 2. Cost-effectiveness modeling of simultaneous pancreas-kidney transplantation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. An economic evaluation of lung transplantation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Economic evaluations and costing studies of lung transplantation: A scoping review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Comparing Outcomes and Cost Between Pancreas Transplant and Standard of Care in Patients With Type 1 Diabetes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Cost-Effectiveness Modeling of Simultaneous Pancreas-Kidney Transplantation | International Journal of Technology Assessment in Health Care | Cambridge Core [cambridge.org]
- 8. mayoclinic.elsevierpure.com [mayoclinic.elsevierpure.com]
- 9. An economic evaluation of pediatric small bowel transplantation in the United Kingdom - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. cda-amc.ca [cda-amc.ca]
- To cite this document: BenchChem. [cost-effectiveness analysis of the National Organ Transplant Program]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12363656#cost-effectiveness-analysis-of-the-national-organ-transplant-program]

---

### Disclaimer & Data Validity:



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)